

Acid Black 24 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Acid Black 24

Cat. No.: B1668969

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An In-depth Technical Guide to the Safe Handling of **Acid Black 24**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for all laboratory reagents is paramount. This guide provides a detailed overview of the safety data sheet (SDS) and handling precautions for **Acid Black 24** (CAS No: 3071-73-6), a synthetic azo dye.

Chemical Identification and Properties

Acid Black 24 is a blue-black powder soluble in water and ethanol.^{[1][2][3]} It is primarily used in the textile industry for dyeing wool, silk, and nylon, and also finds applications in leather and ink manufacturing.^{[1][2]}

Table 1: Physical and Chemical Properties of **Acid Black 24**

Property	Value	Source
Synonyms	C.I. Acid Black 24, Acid Black B, Weak Acid Black BR	
CAS Number	3071-73-6	
Molecular Formula	C ₃₆ H ₂₃ N ₅ Na ₂ O ₆ S ₂ or C ₃₆ H ₂₅ N ₅ NaO ₆ S ₂	
Molecular Weight	710.7 g/mol or 731.71 g/mol	
Appearance	Blue-black powder	
Solubility	Soluble in water and ethanol; slightly soluble in acetone; insoluble in other organic solvents.	ChemBK, World dye variety, ChemicalBook

Hazard Identification and GHS Classification

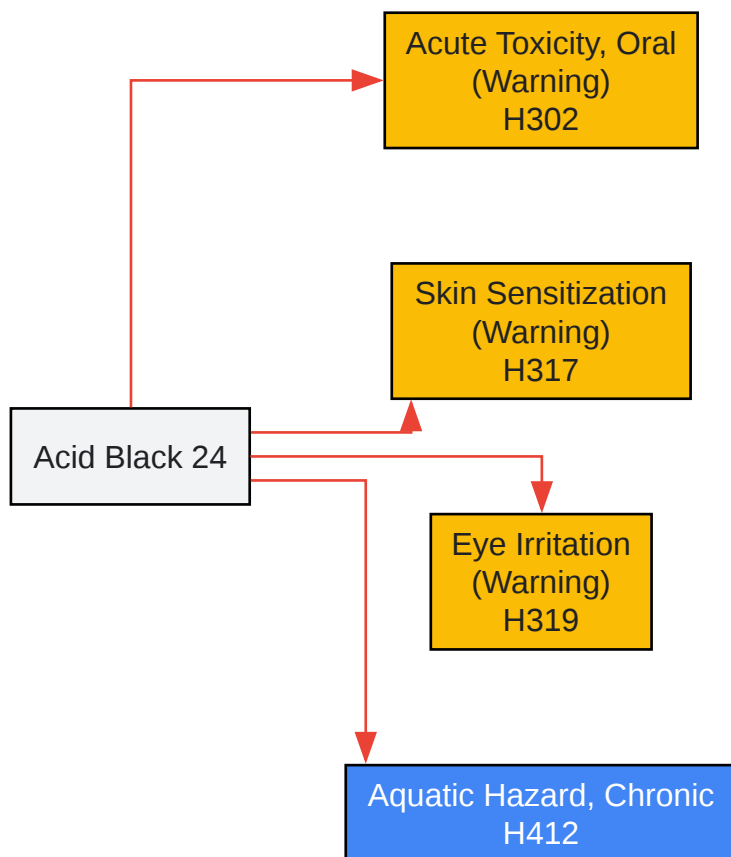
Acid Black 24 is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are skin sensitization, serious eye irritation, and long-term adverse effects on aquatic life.

Table 2: GHS Hazard Classification for **Acid Black 24**

Hazard Class	Hazard Category	Hazard Statement
Skin Sensitization	Sub-category 1B	H317: May cause an allergic skin reaction.
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.
Hazardous to the aquatic environment, long-term	Category 3	H412: Harmful to aquatic life with long lasting effects.

A GHS classification summary from multiple notifications to the ECHA C&L Inventory also includes a warning for acute oral toxicity (H302: Harmful if swallowed) in a smaller percentage

of notifications.



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Caption: GHS Hazard Classification for **Acid Black 24**.

Toxicological Information

The available toxicological data for **Acid Black 24** is limited. The primary acute toxicity data point found is for oral ingestion in rats.

Table 3: Acute Toxicity Data for **Acid Black 24**

Type of Test	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Oral	Rat	15 g/kg	Details of toxic effects not reported other than lethal dose value.	

Experimental Protocols

Detailed experimental protocols for the cited LD50 study are not available in the referenced literature. However, a standard acute oral toxicity study (like OECD Guideline 423) would generally involve the following steps:

- **Animal Selection:** Healthy, young adult laboratory rats of a single strain are used.
- **Dosage:** The substance is administered in a single dose by gavage. A limit test at a high dose (e.g., 2000 or 5000 mg/kg) is often performed first.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for a period of at least 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the observation period to identify any pathological changes.
- **Data Analysis:** The LD50 is calculated as the statistical estimate of the dose that would be lethal to 50% of the animals.

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are crucial to minimize exposure and risk.

Precautions for Safe Handling

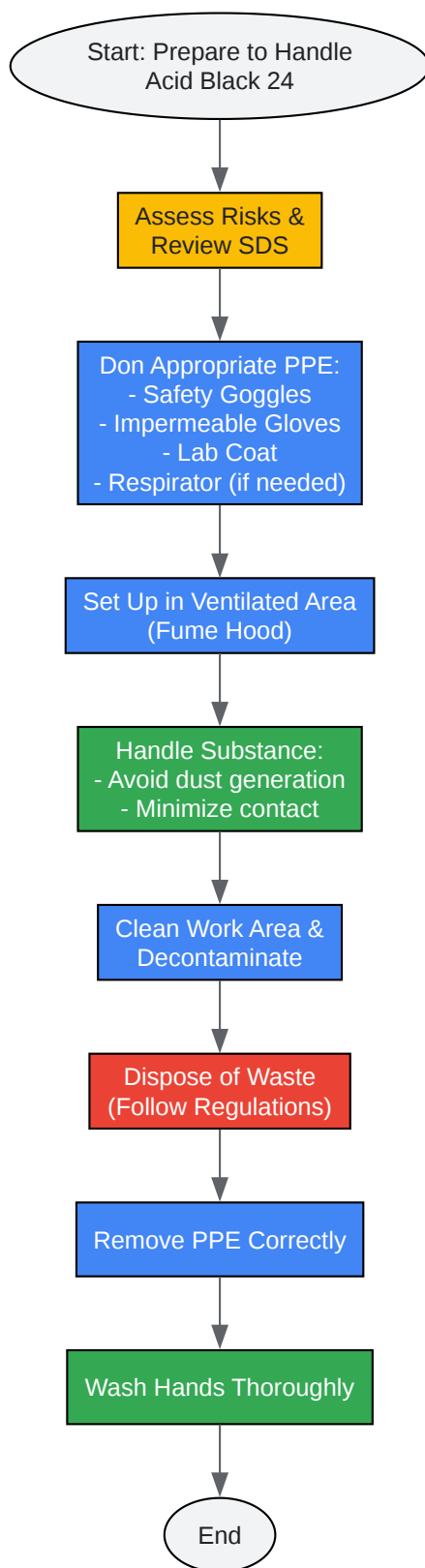
- Avoid dust formation.
- Avoid breathing mist, gas, or vapors.
- Avoid contact with skin and eyes.
- Use in a well-ventilated area or under a chemical fume hood.
- Wash hands thoroughly after handling.
- Contaminated work clothing should not be allowed out of the workplace.

Conditions for Safe Storage

- Keep containers tightly closed.
- Store in a cool, dry place.
- Preserve in tight and light-resistant containers.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber).
- Respiratory Protection: If dust is generated, use an approved respirator with a particulate filter.
- Body Protection: Wear appropriate protective clothing to minimize skin contact. An eyewash facility and a safety shower should be readily available.



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Caption: Workflow for the safe handling of **Acid Black 24**.

Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Measures for **Acid Black 24**

Exposure Route	First Aid Procedure
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Skin Contact	IF ON SKIN: Wash with plenty of water. If skin irritation or rash occurs: Get medical help. Take off contaminated clothing and wash it before reuse.
Inhalation	Remove from exposure to fresh air immediately. If breathing is difficult, seek medical advice.
Ingestion	Do NOT induce vomiting. Rinse mouth with water (if the person is conscious). Get medical aid immediately.

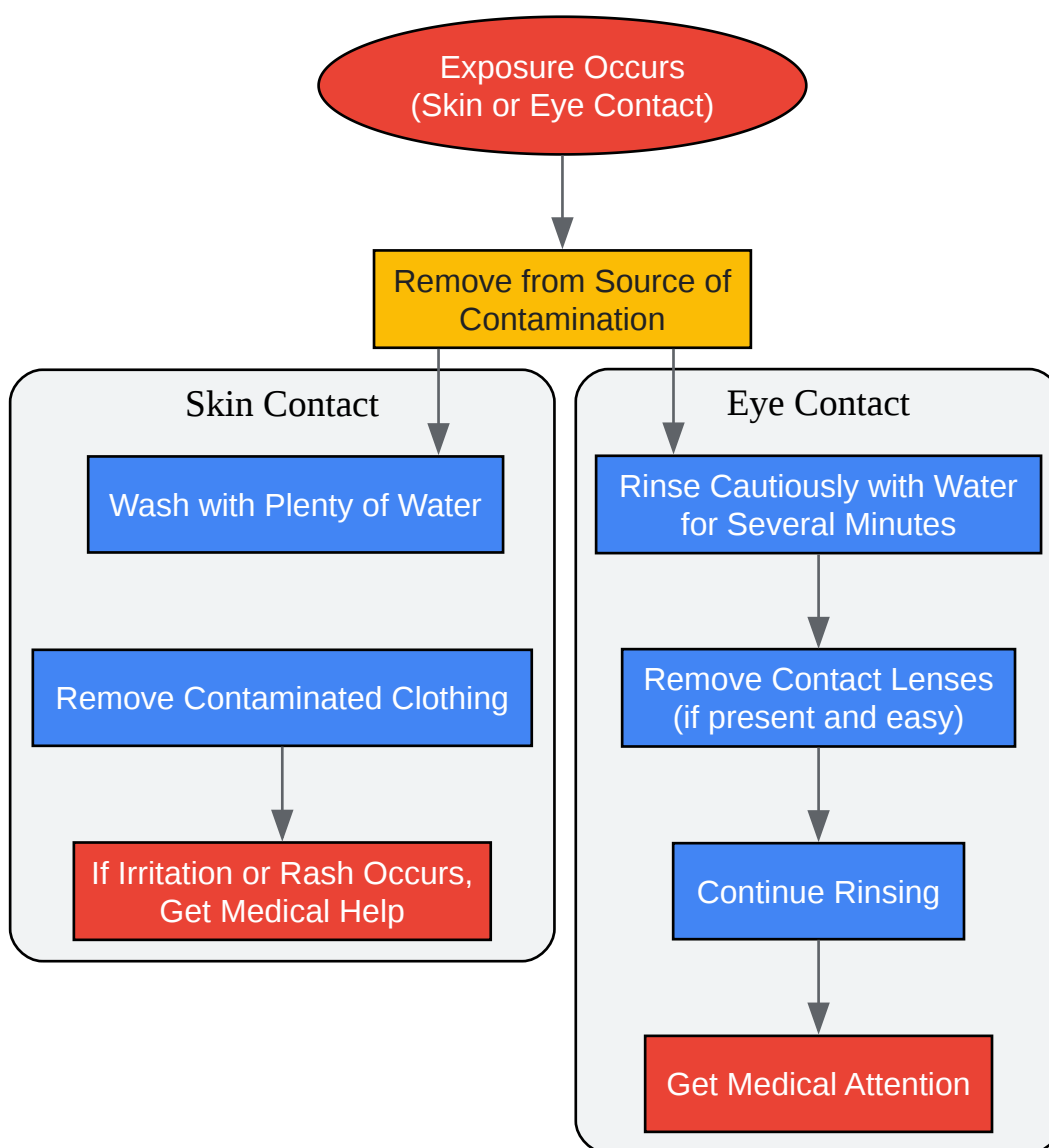
Fire-Fighting Measures

- Suitable Extinguishing Media: Water, foam, alcohol-resistant foam, ABC powder.
- Unsuitable Extinguishing Media: Water jet.
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SO_x).

Accidental Release Measures

- Personal Precautions: Avoid dust formation and contact with the substance. Ensure adequate ventilation and wear appropriate PPE.

- Environmental Precautions: Avoid release to the environment. Do not let the product enter drains.
- Methods for Cleaning Up: Vacuum or sweep up the material and place it into a suitable, labeled disposal container.



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Caption: Emergency response for skin or eye contact with **Acid Black 24**.

Ecological and Disposal Considerations

Ecological Information

Acid Black 24 is classified as harmful to aquatic life with long-lasting effects (H412). Therefore, it is imperative to prevent its release into the environment, including drains and waterways.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material should be sent to an appropriate treatment and disposal facility.

This guide is intended to provide a comprehensive overview of the safety and handling of **Acid Black 24** for a scientific audience. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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References

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